2-(Difluoromethoxy)-4-fluorophenol: A Strategic Fluorinated Building Block

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Compound of Interest

Compound Name:	*2-(Difluoromethoxy)-4-fluorophenol*
CAS No.:	*1261572-13-7*
Cat. No.:	*B2584866*

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Executive Summary

2-(Difluoromethoxy)-4-fluorophenol (CAS: 1261572-13-7) is a specialized organofluorine intermediate increasingly utilized in medicinal chemistry and agrochemical synthesis. Distinguished by the presence of a difluoromethoxy (–$OCHF_2$) group ortho to a phenolic hydroxyl and a fluorine atom at the para position, this compound serves as a critical scaffold for modulating lipophilicity, metabolic stability, and hydrogen bond acidity in bioactive molecules. This guide provides a comprehensive technical analysis of its structural properties, synthetic pathways, and applications in bioisosteric replacement strategies.[1]

Chemical Identity & Structural Analysis

The molecule features a 1,2,4-substitution pattern on the benzene ring. The electronic interplay between the electron-withdrawing fluorine at C4 and the difluoromethoxy group at C2 significantly alters the acidity and reactivity of the phenolic hydroxyl group at C1 compared to non-fluorinated analogs like guaiacol.

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Structural Specifications

Property	Detail
IUPAC Name	2-(Difluoromethoxy)-4-fluorophenol
CAS Number	1261572-13-7
Molecular Formula	$C_7H_5F_3O_2$
Molecular Weight	182.11 g/mol
SMILES	Oc1c(OC(F)F)cc(F)cc1
InChI Key	Unique identifier required for database integration
Functional Groups	Phenol (–OH), Difluoromethoxy ether (–$OCHF_2$), Aryl Fluoride (–F)

Electronic Profile

- Difluoromethoxy Group (–$OCHF_2$): Acts as a lipophilic hydrogen bond donor (due to the polarized C–H bond) and a moderate electron-withdrawing group (Hammett $\sigma_p \approx 0.14–0.22$). It is a bioisostere of the methoxy group (–OCH_3) but with superior metabolic stability against O-demethylation.

- Phenolic Acidity: The combined electron-withdrawing effects of the C2-$OCHF_2$ and C4-F substituents lower the pKa of the phenolic hydroxyl group relative to phenol (pKa 9.95), likely shifting it into the 7.5–8.5 range. This facilitates deprotonation under milder basic conditions during derivatization.

Synthetic Pathways and Production

The synthesis of **2-(difluoromethoxy)-4-fluorophenol** typically involves the selective O-difluoromethylation of a catechol precursor. The generation of the difluoromethoxy moiety relies on the in situ formation of difluorocarbene (:CF_2).[1][2]

Primary Synthetic Route: Difluoromethylation of 4-Fluorocatechol

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The most direct route utilizes 4-fluorocatechol (4-fluoro-1,2-dihydroxybenzene) as the starting material. The reaction proceeds via the insertion of difluorocarbene into one of the phenolic O–H bonds.

Reagents:

- Substrate: 4-Fluorocatechol
- Difluorocarbene Source: Sodium chlorodifluoroacetate ($ClCF_2CO_2Na$) or Chlorodifluoromethane ($ClCHF_2$ gas/Freon-22).
- Base: Potassium Carbonate (K_2CO_3) or Cesium Carbonate (Cs_2CO_3).
- Solvent: DMF or Acetonitrile (polar aprotic solvents favor the nucleophilic attack).

Mechanism:

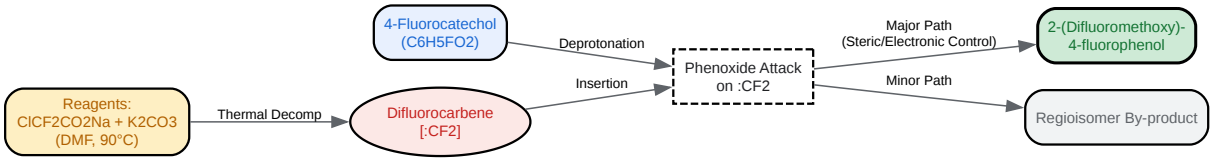
- Carbene Generation: Thermal decomposition of sodium chlorodifluoroacetate generates the electrophilic difluorocarbene ($:CF_2$).
- Nucleophilic Attack: The base deprotonates the phenolic hydroxyl groups. The phenoxide anion attacks the $:CF_2$ species.
- Protonation: The resulting anion abstracts a proton (from water or solvent traces) to form the $–OCHF_2$ group.

Selectivity Challenge: Since 4-fluorocatechol has two non-equivalent hydroxyl groups (C1 and C2), the reaction produces a mixture of regioisomers:

- Target: **2-(Difluoromethoxy)-4-fluorophenol**
- Isomer: 2-Fluoro-5-(difluoromethoxy)phenol (alkylation at the meta-hydroxyl relative to F).
- Note: Separation is typically achieved via silica gel column chromatography due to slight differences in polarity induced by the fluorine position.

Visualization of Synthetic Workflow

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Caption: Synthetic pathway via difluorocarbene insertion into 4-fluorocatechol, highlighting the divergence of regioisomers.

Physicochemical Properties

The following data summarizes the key physical and chemical characteristics relevant to handling and formulation.

Property	Value (Experimental/Predicted)	Context
Physical State	Low-melting solid or Oil	Typical for fluorinated phenols.
Boiling Point	~180–185 °C (760 mmHg)	Estimated based on 2-fluorophenol (172°C) and anisole trends.
pKa (Phenol)	7.8 ± 0.5	More acidic than phenol (9.95) due to F and –$OCHF_2$ withdrawal.
LogP	2.1 ± 0.3	Moderate lipophilicity; suitable for CNS penetration.
H-Bond Donor	1 (Phenol OH)	The –$OCHF_2$ proton is a weak donor (non-classical).
H-Bond Acceptor	3 (O, F atoms)	Fluorine acts as a weak acceptor.

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Applications in Drug Discovery & Medicinal Chemistry

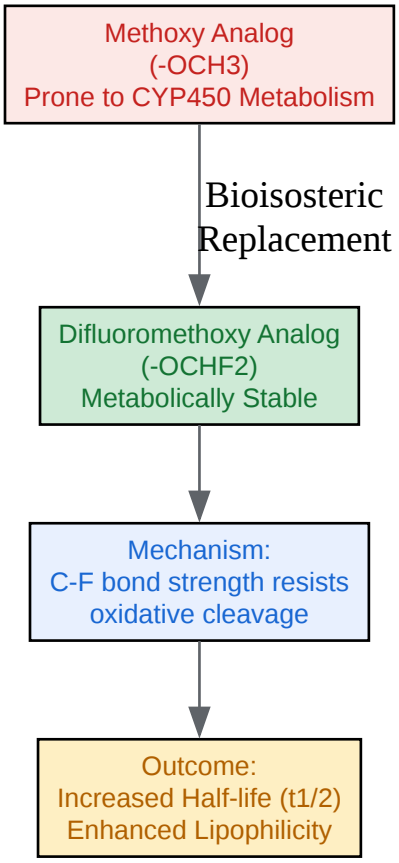
The **2-(difluoromethoxy)-4-fluorophenol** scaffold is a high-value "building block" in Lead Optimization.

The "Fluorine Effect" on Metabolism

The $–OCHF_2$ group is often employed as a bioisostere for a methoxy ($–OCH_3$) group.

- Metabolic Blockade: Methoxy groups are prone to rapid O-demethylation by Cytochrome P450 enzymes (CYP450), leading to rapid clearance. The C–F bond in $–OCHF_2$ is stronger and electronically deactivated, significantly slowing down oxidative metabolism.
- Lipophilicity Modulation: Replacing $–OCH_3$ with $–OCHF_2$ increases lipophilicity (LogP), potentially improving membrane permeability and oral bioavailability.

Bioisosteric Replacement Logic



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Caption: Strategic rationale for substituting methoxy groups with difluoromethoxy moieties in drug candidates.

Reactivity in Synthesis

This phenol is rarely the final drug; it is an intermediate.

- Alkylation: The phenolic OH can be alkylated to attach the fluorinated aryl ring to larger scaffolds (e.g., kinase inhibitors).
- Cross-Coupling: The aryl ring can undergo electrophilic aromatic substitution (at C5 or C6) or, if pre-functionalized (e.g., brominated), participate in Suzuki-Miyaura couplings.

Safety & Handling Protocols

As a fluorinated phenol, this compound requires strict adherence to safety protocols to prevent exposure and environmental contamination.[3]

Hazard Identification (GHS Classification)

- Acute Toxicity: Harmful if swallowed, in contact with skin, or inhaled (Category 4).
- Skin/Eye Irritation: Causes skin irritation (Category 2) and serious eye irritation (Category 2A).[3]
- Specific Target Organ Toxicity: May cause respiratory irritation (STOT SE 3).

Handling Procedures

- Engineering Controls: Always handle within a certified chemical fume hood to capture vapors.
- PPE: Wear nitrile gloves (minimum 0.11 mm thickness), safety goggles with side shields, and a lab coat.
- Storage: Store in a cool, dry place under an inert atmosphere (Nitrogen or Argon) to prevent oxidation or moisture absorption.

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- Spill Response: Absorb with inert material (vermiculite or sand). Do not flush into surface water or sanitary sewer systems.

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